

accuracy precision data Pyrazole N-Demethyl Sildenafil-d3 analysis

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Compound Focus: Pyrazole N-Demethyl Sildenafil-d3

Cat. No.: S12894796

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Product Profile: Pyrazole N-Demethyl Sildenafil-d3

The table below summarizes the key identification and physical characteristics of **Pyrazole N-Demethyl Sildenafil-d3** found in the search results.

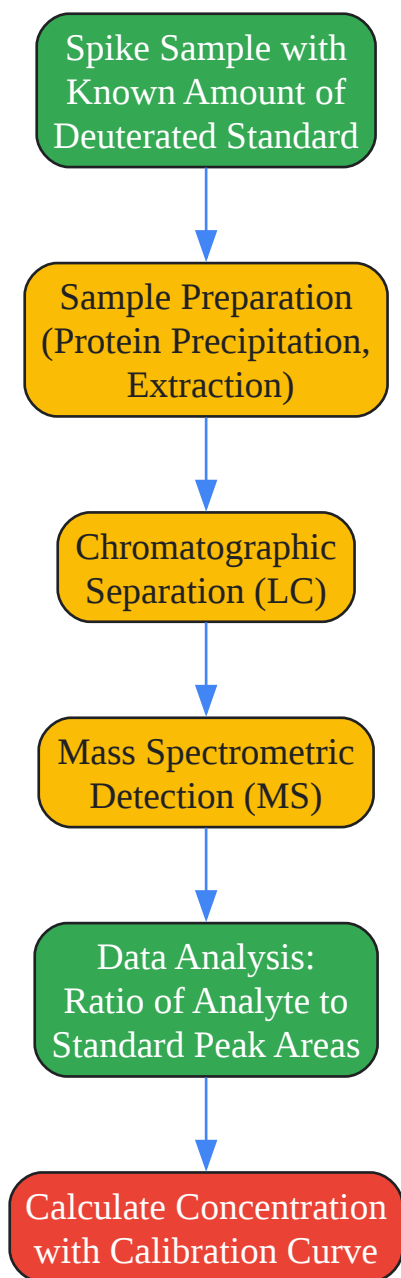
Property	Description
CAS Number	1185044-03-4 [1] [2] [3]
Molecular Formula	C ₂₁ H ₂₅ D ₃ N ₆ O ₄ S [1] [2] [3]
Molecular Weight	463.57 g/mol [2] [3] (also reported as 327.23 [1])
Synonyms	Desmethylsildenafil-d3 [1] [4] [3]
Chemical Name	1-[[3-(4,7-Dihydroxy-7-oxo-3-propyl-1H-pyrazolo[4,3-d]pyrimidin-5-yl)-4-ethoxyphenyl]sulfonyl]-4-(methyl-d3)piperazine [1] [3]
Appearance	Solid; White to Off-White [4]
Melting Point	233-235°C [4]

Property	Description
Purity	>98% [1]
Primary Application	Deuterium-labeled internal standard for quantitative analysis (LC-MS, GC-MS, NMR) [2]

Analytical Applications and Workflow

Pyrazole N-Demethyl Sildenafil-d3 is a deuterium-labeled version of a sildenafil metabolite. Its primary use in research is as a **stable isotope-labeled internal standard** [2].

In analytical techniques like **LC-MS or GC-MS**, this compound is added in a known quantity to biological samples (e.g., plasma or serum) before processing. Its key advantage is that it behaves almost identically to the natural analyte (Pyrazole N-Demethyl Sildenafil) during sample preparation and analysis, but can be distinguished by the mass spectrometer due to its higher molecular weight. This allows scientists to **accurately correct for losses during sample preparation and variations in instrument response**, significantly improving the precision and accuracy of quantitative measurements [2]. The following diagram illustrates a typical analytical workflow using such an internal standard.



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References

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2. Pyrazole N-Demethyl Sildenafil-d3 | Stable Isotope [medchemexpress.com]
3. Pyrazole N-Demethyl Sildenafil-D3 | CAS No- 1185044-03-4 [simsonpharma.com]
4. Pyrazole N-Demethyl Sildenafil-d3 [chemicalbook.com]

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